

An In-depth Technical Guide to 2-Chloro-isonicotinic Acid Hydrazide

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Compound of Interest

Compound Name: *2-Chloro-isonicotinic acid hydrazide*

Cat. No.: *B1267567*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical, physical, and biological properties of **2-Chloro-isonicotinic acid hydrazide**. It includes detailed experimental protocols, quantitative data summaries, and visualizations of its proposed mechanism of action, designed to support research and development in medicinal chemistry and drug discovery.

Core Properties

2-Chloro-isonicotinic acid hydrazide is a derivative of isonicotinic acid hydrazide (isoniazid), a first-line antitubercular drug.[1] The introduction of a chlorine atom at the 2-position of the pyridine ring modifies its physicochemical and biological properties.

Physicochemical Properties

Quantitative physicochemical data for **2-Chloro-isonicotinic acid hydrazide** is not readily available in public databases. The following table summarizes known and estimated properties.

Property	Value	Source/Method
Molecular Formula	C ₆ H ₆ ClN ₃ O	[1]
Molecular Weight	171.58 g/mol	[1]
CAS Number	58481-04-2	[1]
Appearance	Crystalline Powder	Commercial Supplier Data
Melting Point	170-175 °C	Commercial Supplier Data
Solubility	Moderately soluble in water and organic solvents.	[2] (analog)
pKa	Data not available	-
LogP	Data not available	-

Spectral and Analytical Data

Detailed spectral data for **2-Chloro-isonicotinic acid hydrazide** is not widely published. Data for the precursor, 2-chloroisonicotinic acid, and related hydrazides are available and can be used as a reference for characterization.

Expected Spectral Characteristics:

- ¹H NMR: Signals corresponding to the protons on the pyridine ring and the hydrazide group.
- ¹³C NMR: Resonances for the carbon atoms of the pyridine ring and the carbonyl group.
- IR Spectroscopy: Characteristic peaks for N-H stretching (hydrazide), C=O stretching (amide), and C-Cl stretching.
- Mass Spectrometry: A molecular ion peak corresponding to the molecular weight of the compound.

Synthesis and Purification

The primary route for the synthesis of **2-Chloro-isonicotinic acid hydrazide** is through the reaction of a 2-chloroisonicotinic acid derivative (such as the acid chloride or an ester) with

hydrazine hydrate.[1]

Synthesis of 2-Chloroisonicotinic Acid (Precursor)

A common method for the preparation of 2-chloroisonicotinic acid involves the chlorination of a suitable precursor followed by selective dechlorination.[3]

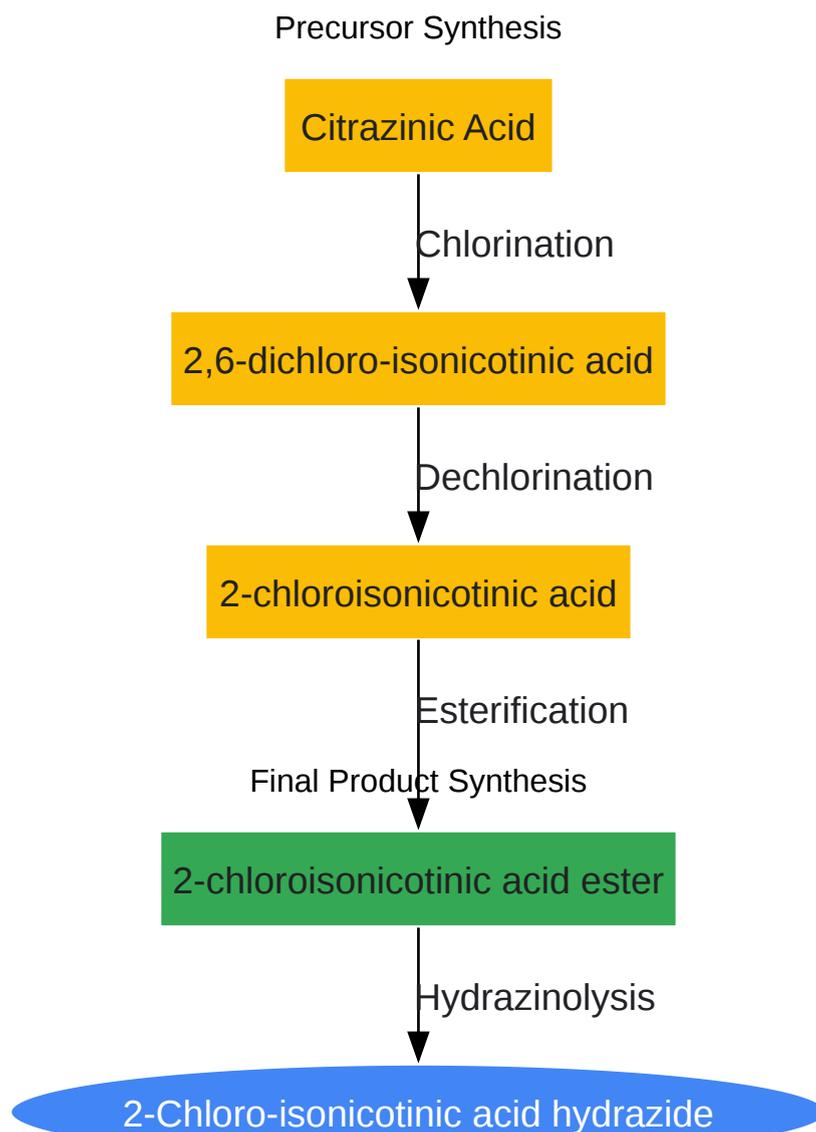
- Chlorination: Citrazinic acid is reacted with a chlorinating agent such as triphosgene in the presence of a catalyst like tetramethylammonium chloride at elevated temperatures (120-145 °C) for 10-12 hours to yield 2,6-dichloro-isonicotinic acid.[3]
- Directed Dechlorination: The resulting 2,6-dichloro-isonicotinic acid undergoes a directed dechlorination reaction with hydrazine hydrate at 45-65 °C.[3]
- Work-up: Excess hydrazine hydrate is removed, and the residue is dissolved in water. The solution is heated to 95-100 °C, and an aqueous solution of copper sulfate is slowly added. The pH is then adjusted to 9-12 with a base (e.g., NaOH).[3]
- Isolation: After filtration and cooling, the solution is acidified to precipitate 2-chloroisonicotinic acid.[3]

Synthesis of 2-Chloro-isonicotinic Acid Hydrazide

The following is a generalized protocol based on common methods for hydrazide synthesis.

- Esterification (Optional): 2-Chloroisonicotinic acid can be converted to its methyl or ethyl ester by refluxing with the corresponding alcohol in the presence of a catalytic amount of strong acid (e.g., H₂SO₄).
- Hydrazinolysis: The 2-chloroisonicotinic acid ester (1 equivalent) is dissolved in a suitable solvent such as ethanol. Hydrazine hydrate (1.5-2 equivalents) is added, and the mixture is refluxed for 4-6 hours.[4]
- Isolation and Purification: The reaction mixture is cooled, and the precipitated solid is collected by filtration. The crude product is washed with cold water and can be purified by recrystallization from a suitable solvent like ethanol to yield pure **2-Chloro-isonicotinic acid hydrazide**. [4]

Synthesis Workflow for 2-Chloro-isonicotinic Acid Hydrazide



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Caption: Synthesis workflow of **2-Chloro-isonicotinic acid hydrazide**.

Biological Activity and Mechanism of Action

The primary biological activity of **2-Chloro-isonicotinic acid hydrazide** is its potential as an antitubercular agent.[1]

Antitubercular Activity

Quantitative structure-activity relationship (QSAR) studies on a series of 2-substituted isonicotinic acid hydrazides have been conducted. The antitubercular activity is typically evaluated by determining the Minimum Inhibitory Concentration (MIC) against *Mycobacterium tuberculosis*.

Compound	Substituent (R)	MIC ($\mu\text{g/mL}$) vs. <i>M. tuberculosis</i> H37Rv
Isoniazid	H	0.05
2-Chloro-isonicotinic acid hydrazide	Cl	0.2
2-Methyl-isonicotinic acid hydrazide	CH ₃	0.4
2-Ethyl-isonicotinic acid hydrazide	C ₂ H ₅	1.6

Data from Seydel et al., 1976

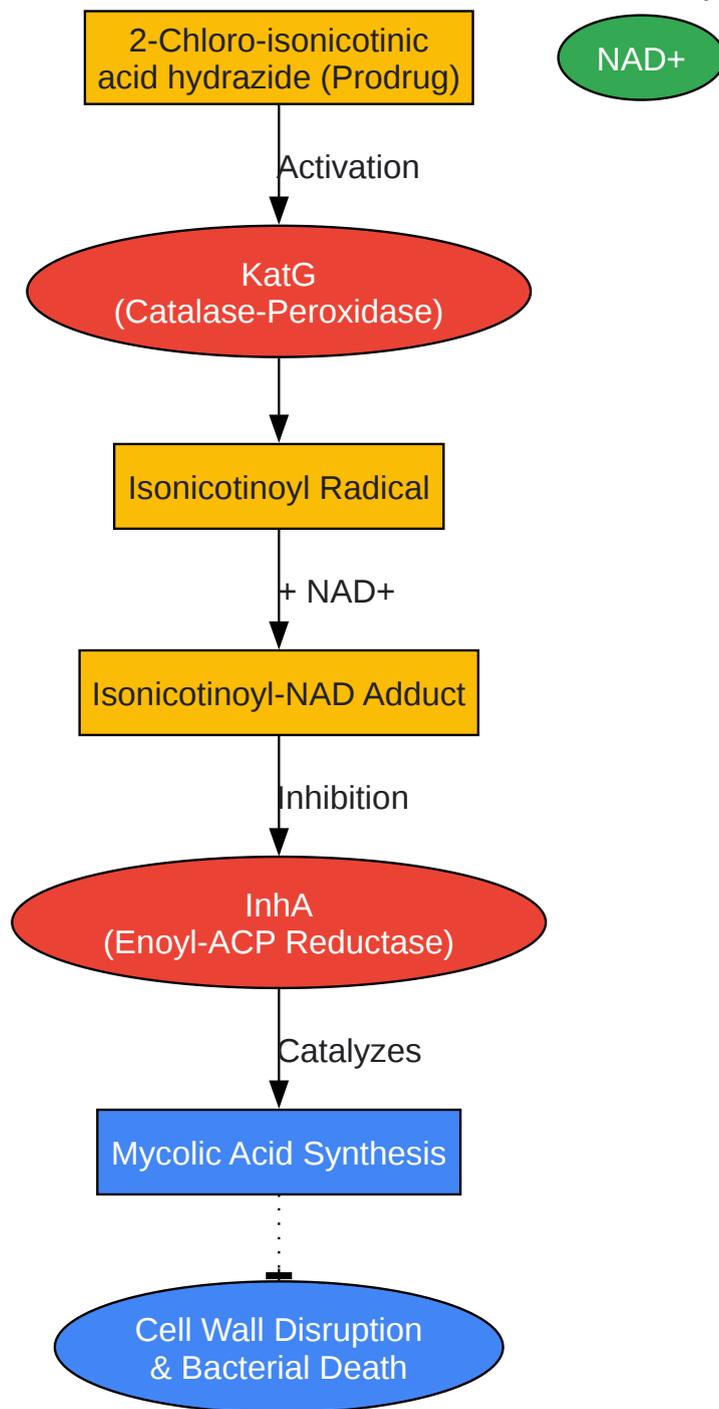
- Preparation of Drug Solutions: A stock solution of **2-Chloro-isonicotinic acid hydrazide** is prepared in a suitable solvent (e.g., DMSO) and then serially diluted in culture medium (e.g., Middlebrook 7H9 broth) to obtain a range of concentrations.
- Inoculum Preparation: A standardized inoculum of *Mycobacterium tuberculosis* H37Rv is prepared to a specific turbidity, corresponding to a known bacterial density.
- Incubation: The drug dilutions are inoculated with the bacterial suspension and incubated at 37 °C for a defined period (typically 7-14 days).
- MIC Determination: The MIC is defined as the lowest concentration of the compound that completely inhibits the visible growth of the bacteria.

Proposed Mechanism of Action

The mechanism of action of **2-Chloro-isonicotinic acid hydrazide** is believed to be analogous to that of isoniazid.[5] It is a prodrug that requires activation by the mycobacterial catalase-peroxidase enzyme, KatG.[5][6]

The activation process involves the oxidation of the hydrazide moiety, leading to the formation of a reactive isonicotinoyl radical. This radical then covalently attaches to NAD⁺ to form an isonicotinoyl-NAD adduct.[5] This adduct acts as a potent inhibitor of the enoyl-acyl carrier protein reductase (InhA), an essential enzyme in the mycolic acid biosynthesis pathway.[5] The inhibition of InhA disrupts the formation of the mycobacterial cell wall, leading to bacterial cell death. The reactivity of the pyridine nitrogen atom is considered essential for this biological activity.[5]

Proposed Mechanism of Action of 2-Chloro-isonicotinic Acid Hydrazide



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Caption: Proposed activation and inhibitory pathway of **2-Chloro-isonicotinic acid hydrazide**.

Other Applications

Besides its potential as an antitubercular agent, **2-Chloro-isonicotinic acid hydrazide** serves as a versatile intermediate in organic synthesis for the creation of various heterocyclic compounds, including hydrazones, quinazolines, and Schiff bases.[7] It has also been utilized as an organocatalyst in multi-component reactions for the synthesis of pyranopyrazoles.[1]

Conclusion

2-Chloro-isonicotinic acid hydrazide is a compound of significant interest in medicinal chemistry, particularly in the context of developing new antitubercular agents. Its mechanism of action, analogous to isoniazid, provides a solid foundation for further investigation and derivatization to improve efficacy and overcome drug resistance. This guide provides essential technical information to aid researchers in their exploration of this promising molecule.

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